

YM-264: Application Notes and Protocols for PAF Receptor Binding Assays

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Compound of Interest

Compound Name: YM-264

Cat. No.: B166733

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Introduction

Platelet-Activating Factor (PAF) is a potent, naturally occurring phospholipid that acts as a key mediator in a wide array of physiological and pathological processes, including inflammation, allergic reactions, and cardiovascular events. Its effects are mediated through the PAF receptor (PAFR), a G-protein coupled receptor (GPCR) found on the surface of various cell types. The development of specific PAFR antagonists is a critical area of research for potential therapeutic interventions in several inflammatory diseases.

YM-264 is a selective, potent, and orally active antagonist of the PAF receptor. This document provides detailed application notes and protocols for utilizing **YM-264** in PAF receptor binding assays, a fundamental tool for characterizing the affinity and potency of novel PAFR ligands.

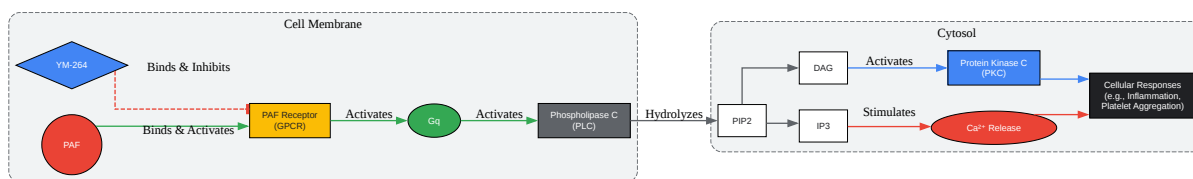
Mechanism of Action and Signaling Pathway

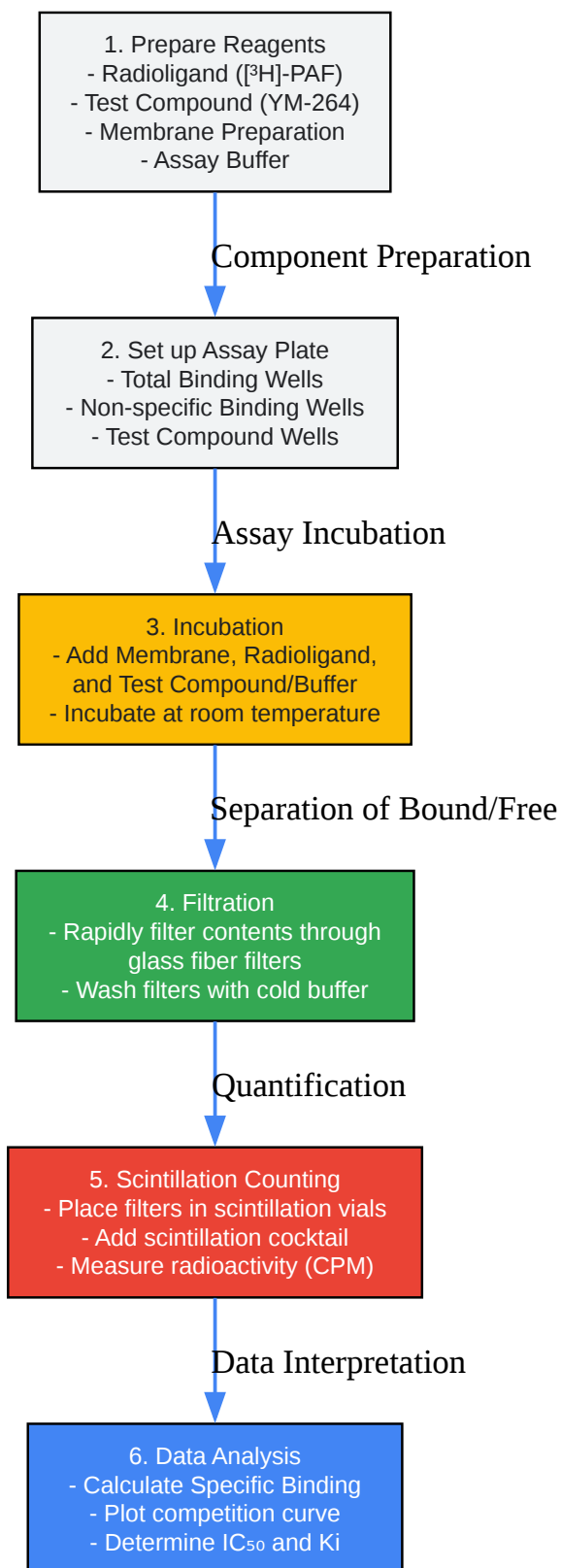
The PAF receptor is coupled to multiple G-proteins, primarily Gq and Gi, initiating a cascade of intracellular signaling events upon activation. As an antagonist, **YM-264** competitively binds to the PAF receptor, thereby inhibiting the downstream signaling triggered by PAF.

PAF Receptor Signaling Pathway

Activation of the PAF receptor by its endogenous ligand, PAF, leads to the activation of Phospholipase C (PLC). PLC subsequently hydrolyzes phosphatidylinositol 4,5-bisphosphate

(PIP2) into two second messengers: inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3 stimulates the release of intracellular calcium (Ca^{2+}) from the endoplasmic reticulum, while DAG activates Protein Kinase C (PKC). These events culminate in a variety of cellular responses, including platelet aggregation, inflammation, and smooth muscle contraction.





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